

# Application Notes and Protocols for LY-2584702 Tosylate Salt

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## Compound of Interest

Compound Name: LY-2584702 tosylate salt

Cat. No.: B15604538

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These application notes provide detailed protocols for the preparation of **LY-2584702 tosylate salt** stock solutions for both in vitro and in vivo research applications. LY-2584702 is a potent and selective, ATP-competitive inhibitor of p70 ribosomal S6 kinase (p70S6K), a critical component of the PI3K/mTOR signaling pathway that regulates cell growth, proliferation, and survival.<sup>[1][2][3]</sup> The tosylate salt form of LY-2584702 offers enhanced stability and solubility compared to its free base.<sup>[1][4]</sup>

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **LY-2584702 tosylate salt** is provided in the table below for easy reference.

Property	Value	Reference
CAS Number	1082949-68-5	<sup>[5][6]</sup>
Molecular Formula	C <sub>28</sub> H <sub>27</sub> F <sub>4</sub> N <sub>7</sub> O <sub>3</sub> S	<sup>[5][6]</sup>
Molecular Weight	617.62 g/mol	<sup>[5][6]</sup>
Appearance	Crystalline solid, light yellow to yellow	<sup>[6][7]</sup>
Purity	>98%	<sup>[7]</sup>

## Solubility Data

The solubility of **LY-2584702 tosylate salt** in various solvents is crucial for the preparation of stock solutions. The following table summarizes its solubility for in vitro applications. It is important to note that using fresh, anhydrous DMSO is recommended as the compound's solubility can be affected by moisture.[\[1\]](#)

Solvent	Solubility	Notes	Reference
DMSO	≥10.25 mg/mL (16.60 mM)	Requires sonication and warming for dissolution.	<a href="#">[5]</a>
20 mg/mL	<a href="#">[7]</a>		
≥22.25 mg/mL	<a href="#">[3]</a>		
DMF	10 mg/mL	<a href="#">[7]</a>	
Ethanol	0.5 mg/mL	Insoluble in water.	<a href="#">[3]</a> <a href="#">[7]</a>
DMSO:PBS (pH 7.2) (1:2)	0.3 mg/mL	<a href="#">[7]</a>	

## Experimental Protocols

### I. Preparation of a 10 mM DMSO Stock Solution for In Vitro Use

This protocol describes the preparation of a 10 mM stock solution of **LY-2584702 tosylate salt** in DMSO, a common solvent for in vitro cell-based assays.

Materials:

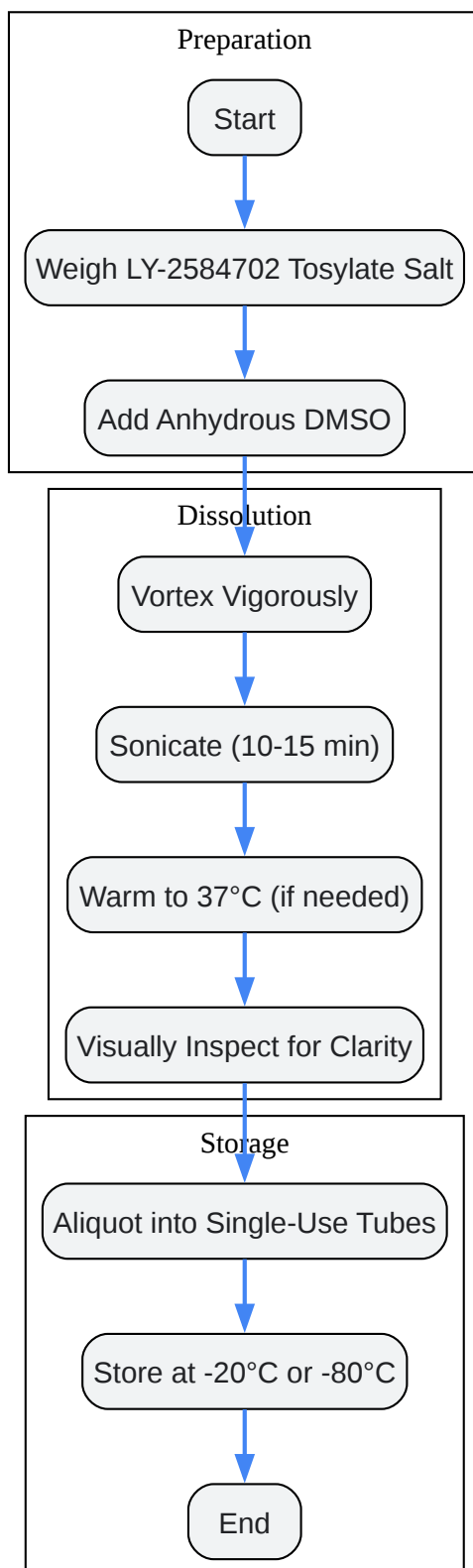
- **LY-2584702 tosylate salt** (MW: 617.62 g/mol )
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath
- Water bath or heating block set to 37°C

Procedure:

- Equilibrate the Compound: Allow the vial of **LY-2584702 tosylate salt** to come to room temperature before opening to prevent condensation of moisture.
- Weigh the Compound: Accurately weigh the desired amount of **LY-2584702 tosylate salt** using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 6.18 mg of the compound.
  - Calculation:  $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
  - $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 617.62 \text{ g/mol} = 0.00618 \text{ g} = 6.18 \text{ mg}$
- Add Solvent: Add the calculated volume of anhydrous DMSO to the vial containing the compound. For 6.18 mg, add 1 mL of DMSO.
- Dissolution:
  - Vortex the solution vigorously for 1-2 minutes.
  - For complete dissolution, sonicate the solution in an ultrasonic bath for 10-15 minutes.[\[3\]](#)  
[\[5\]](#)
  - If necessary, gently warm the solution in a 37°C water bath for 10 minutes to aid dissolution.[\[3\]](#)
  - Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Aliquoting and Storage:

- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for up to 6 months or at -80°C for up to 1 year.<sup>[5][6]</sup> Ensure the tubes are tightly sealed to prevent moisture absorption and solvent evaporation.



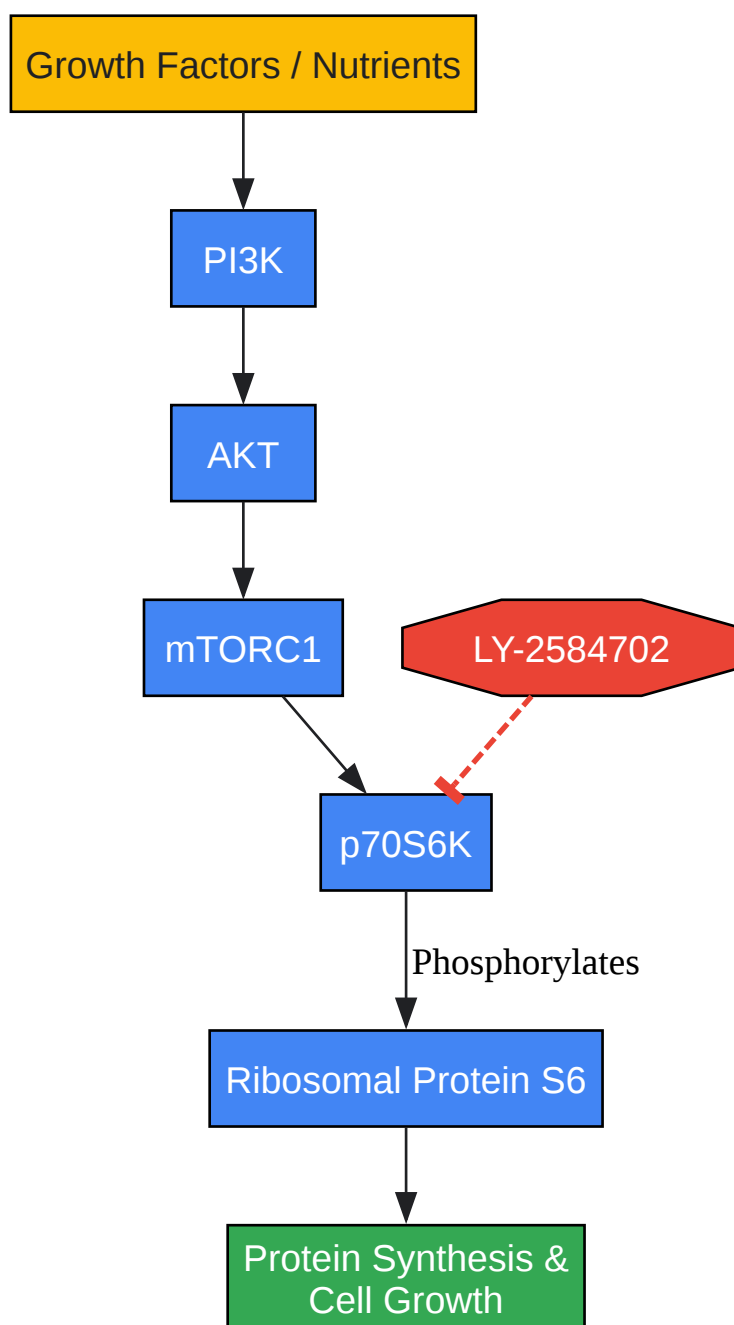
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Caption: Workflow for preparing **LY-2584702 tosylate salt** stock solution.

## Mechanism of Action and Signaling Pathway

LY-2584702 is a selective inhibitor of p70S6K (also known as Ribosomal Protein S6 Kinase 1 or S6K1).<sup>[5]</sup><sup>[6]</sup> p70S6K is a serine/threonine kinase that is a key downstream effector of the mTOR signaling pathway.<sup>[8]</sup> This pathway is activated by growth factors and nutrients and plays a central role in regulating protein synthesis, cell growth, and proliferation.

Upon activation, mTOR phosphorylates and activates p70S6K.<sup>[8]</sup> Activated p70S6K then phosphorylates several substrates, most notably the 40S ribosomal protein S6 (S6).<sup>[8]</sup> Phosphorylation of S6 is thought to enhance the translation of a specific subset of mRNAs that encode for ribosomal proteins and elongation factors, thereby promoting protein synthesis and cell growth.<sup>[8]</sup> By inhibiting p70S6K, LY-2584702 prevents the phosphorylation of S6 and other downstream targets, leading to a reduction in protein synthesis and an inhibition of tumor cell proliferation.<sup>[2]</sup>



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Caption: The p70S6K signaling pathway and the inhibitory action of LY-2584702.

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